

Application Notes and Protocols: Preparation of VU0463271 Quarterhydrate Stock Solution

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Compound of Interest		
Compound Name:	VU0463271 quarterhydrate	
Cat. No.:	B15587180	Get Quote

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These application notes provide a detailed protocol for the preparation of a stock solution of **VU0463271 quarterhydrate**, a potent and selective antagonist of the neuronal potassium-chloride cotransporter 2 (KCC2). Accurate preparation of the stock solution is critical for achieving reliable and reproducible results in downstream biological assays.

Compound Information

VU0463271 is a valuable tool for studying the physiological roles of KCC2 in neuronal function and for investigating its potential as a therapeutic target. The quarterhydrate form is one of the commercially available solid forms of this compound.

Property	Value	Source
Molecular Formula	C19H18N4OS2.1/4H2O	[1]
Molecular Weight	387.00 g/mol	[1]
Appearance	Light yellow to yellow solid	[1]
Biological Activity	Potent and selective KCC2 antagonist	[1][2][3][4]
IC50	61 nM for KCC2	[1][2][3][4]



Solubility and Storage

Proper solvent selection and storage conditions are crucial for maintaining the integrity and activity of **VU0463271 quarterhydrate**.

Solvent	Maximum Concentration	Notes	Source
DMSO	19 mg/mL (49.10 mM)	Requires sonication and warming. Use freshly opened, anhydrous DMSO as it is hygroscopic.	[1]
DMSO	50 mM	-	[4]
DMSO	25 mg/mL (65.36 mM)	Requires sonication.	[2]
DMSO	3.83 mg/mL (10.01 mM)	Sonication is recommended.	[3]

Storage Conditions:

Form	Temperature	Duration	Source
Powder	-20°C	3 years	[1][3]
Powder	+4°C	2 years	[1]
In Solvent (-80°C)	-80°C	6 months - 2 years	[1][2]
In Solvent (-20°C)	-20°C	1 month - 1 year	[1][2]

Experimental Protocols Materials

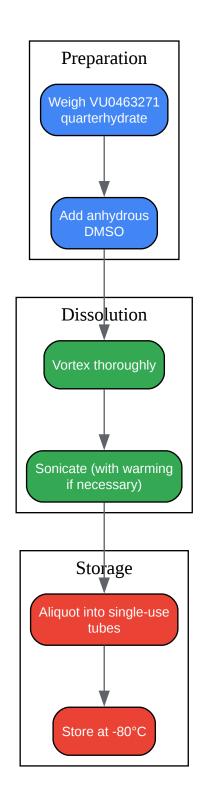
- VU0463271 quarterhydrate powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade



- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (water bath or probe)
- Pipettes and sterile filter tips

Stock Solution Preparation Workflow





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Caption: Workflow for preparing **VU0463271 quarterhydrate** stock solution.

Detailed Protocol



- Equilibrate: Allow the vial of **VU0463271 quarterhydrate** powder to come to room temperature before opening to prevent condensation.
- Weigh: On a calibrated analytical balance, carefully weigh the desired amount of the compound.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the powder to achieve the desired stock concentration. Refer to the table below for common concentrations.
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, sonicate the solution. Gentle warming (e.g., in a 37°C water bath) can be used in conjunction with sonication to aid dissolution.[1] Visually inspect the solution to ensure no particulates are present.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can lead to degradation, aliquot the stock solution into smaller, single-use volumes in sterile tubes.[1]
 - Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 month).[1][2]

Stock Solution Calculation Table

The following table provides the required mass of **VU0463271 quarterhydrate** (MW: 387.00 g/mol) to prepare stock solutions of various concentrations and volumes.



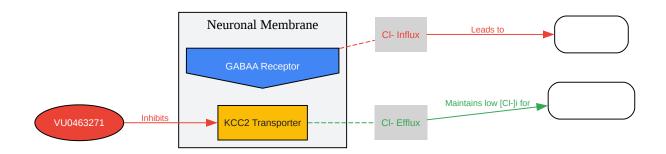
Desired Concentration	Volume	Mass of VU0463271 quarterhydrate
1 mM	1 mL	0.387 mg
5 mL	1.935 mg	
10 mL	3.870 mg	
5 mM	1 mL	1.935 mg
5 mL	9.675 mg	
10 mL	19.350 mg	_
10 mM	1 mL	3.870 mg
5 mL	19.350 mg	
10 mL	38.700 mg	
50 mM	1 mL	19.350 mg
5 mL	96.750 mg	
10 mL	193.500 mg	_

Note: For preparing working solutions, the DMSO stock solution should be diluted in the appropriate aqueous buffer. It is important to ensure that the final concentration of DMSO in the assay medium is low (typically <0.1%) to avoid solvent-induced artifacts.

Signaling Pathway Context

VU0463271 acts by inhibiting the KCC2 transporter, which is primarily expressed in neurons. KCC2 plays a crucial role in maintaining the low intracellular chloride concentration necessary for the hyperpolarizing actions of GABAergic and glycinergic neurotransmission.





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Caption: Inhibition of KCC2 by VU0463271 disrupts chloride homeostasis.

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